

A Comprehensive Technical Guide to the Physicochemical Properties of Stearic Acid Hydrazide

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Compound of Interest

Compound Name: *Stearic acid hydrazide*

Cat. No.: *B1328776*

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Abstract: This technical guide provides an in-depth analysis of the physicochemical properties of **stearic acid hydrazide** (Octadecanehydrazide). Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data on the molecular structure, physical and chemical characteristics, spectroscopic profile, and thermal stability of this versatile long-chain fatty acid derivative. By integrating field-proven insights with technical data, this guide explains the causality behind its properties and provides validated experimental protocols for its synthesis and characterization. The unique combination of a long hydrophobic alkyl chain and a reactive polar hydrazide headgroup makes this molecule a subject of significant interest for applications ranging from polymer modification to advanced drug delivery systems.

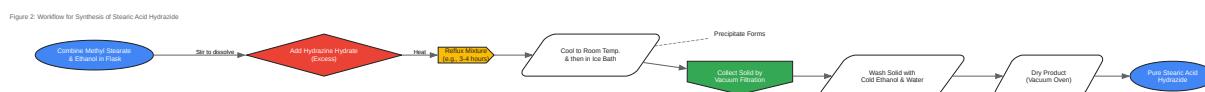
Introduction: The Scientific Merit of a Bifunctional Molecule

Stearic acid hydrazide is an organic compound that merges the distinct characteristics of stearic acid, a saturated 18-carbon fatty acid, with the reactive functionality of hydrazine.^[1] This bifunctional nature—a long, lipophilic alkyl tail and a highly reactive, hydrophilic hydrazide head—underpins its utility in diverse scientific fields.^{[1][2]} In materials science, it serves as a modifying agent for polymers like Poly(L-lactic acid), where it can enhance mechanical

properties.[3][4] For pharmaceutical and drug development professionals, its potential is significant. The lipophilic chain can facilitate interaction with biological membranes, and researchers have explored its use as a carrier to improve the delivery of therapeutic agents across challenging biological barriers, such as the blood-brain barrier.[2][3] The hydrazide group provides a reactive handle for covalent conjugation to drugs, linkers, or surfaces, making it a valuable building block in the synthesis of more complex molecules, including 1,3,4-oxadiazole derivatives with potential biological activities.[3][5] This guide aims to provide a foundational understanding of its core properties, which is essential for harnessing its full potential in these applications.

Molecular Structure and Identification

The fundamental properties of **stearic acid hydrazide** are a direct consequence of its molecular architecture. It consists of a 17-carbon alkyl chain (the stearoyl group) attached to a hydrazide moiety (-CONHNH₂).



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